

Navigating the Isotopic Landscape: A Technical Guide to Commercially Available Ethyl Pyruvate-d3

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Compound of Interest

Compound Name: Ethyl pyruvate-d3

Cat. No.: B3044194

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For researchers, scientists, and professionals in drug development, the precise isotopic enrichment of deuterated compounds is a critical parameter. This guide provides an in-depth look at the isotopic enrichment levels of commercially available **Ethyl pyruvate-d3**, alongside the experimental methodologies employed for its determination.

Ethyl pyruvate-d3, a deuterated analog of the endogenous metabolite ethyl pyruvate, serves as a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard in mass spectrometry-based analyses. The degree of deuterium incorporation, or isotopic enrichment, directly impacts the accuracy and reliability of experimental results. This document aims to provide a comprehensive overview of the isotopic purity of commercially available **Ethyl pyruvate-d3** and the analytical techniques used for its verification.

Isotopic Enrichment of Commercial Ethyl Pyruvate-d3

The isotopic enrichment of **Ethyl pyruvate-d3** can vary between suppliers. While a comprehensive market survey is challenging due to the proprietary nature of some data, information from publicly available sources has been compiled below. Researchers are advised to always consult the certificate of analysis for batch-specific data.

Supplier/Brand	Product Name	Stated Isotopic Enrichment	Chemical Purity
CDN Isotopes	Ethyl Pyruvate-3,3,3-d3	98 atom % D[1]	96%[1]
LGC Standards (distributor for TRC)	Ethyl Pyruvate-3,3,3-d3	98 atom % D	min 96%
MedchemExpress	Ethyl pyruvate-d3	Not specified on product page[2][3][4]	Not specified
Clearsynth	Ethyl Pyruvate-3,3,3-d3	Inquiry required	Inquiry required
Sigma-Aldrich	Ethyl pyruvate-3- ¹³ C	99 atom % ¹³ C (for ¹³ C labeled)	Not specified[5]

Note: Data for d3 labeled Ethyl Pyruvate from some major suppliers like Sigma-Aldrich and Cambridge Isotope Laboratories was not readily available on their primary product pages at the time of this review. It is common for such products to have an isotopic enrichment of $\geq 98\%$.

Experimental Protocols for Determining Isotopic Enrichment

The determination of isotopic enrichment for deuterated compounds like **Ethyl pyruvate-d3** relies on sophisticated analytical techniques. The two primary methods employed are Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HR-MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique that can provide detailed information about the structure and isotopic composition of a molecule. For **Ethyl pyruvate-d3**, both ¹H (proton) and ²H (deuterium) NMR are utilized.

Methodology:

- **Sample Preparation:** A precise amount of the **Ethyl pyruvate-d3** sample is dissolved in a deuterated NMR solvent (e.g., chloroform-d, acetonitrile-d3) that does not have signals interfering with the analyte. An internal standard with a known concentration may be added for quantitative analysis.
- **^1H NMR Analysis:**
 - The ^1H NMR spectrum is acquired to identify and quantify the residual protons at the deuterated positions.
 - The absence or significant reduction of the signal corresponding to the methyl protons (typically a singlet in the unlabeled compound) indicates a high level of deuteration.
 - Integration of the residual proton signal relative to a non-deuterated proton signal within the molecule (e.g., the ethyl group protons) or the internal standard allows for the calculation of the isotopic enrichment.
- **^2H NMR Analysis:**
 - The ^2H NMR spectrum is acquired to directly observe the deuterium signal.
 - The presence of a signal at the expected chemical shift for the methyl group confirms the incorporation of deuterium.
 - The integration of this signal can be used to confirm the isotopic purity.

High-Resolution Mass Spectrometry (HR-MS)

HR-MS is a highly sensitive technique that separates ions based on their mass-to-charge ratio (m/z). It can accurately determine the mass of the different isotopologues (molecules that differ only in their isotopic composition) present in a sample.

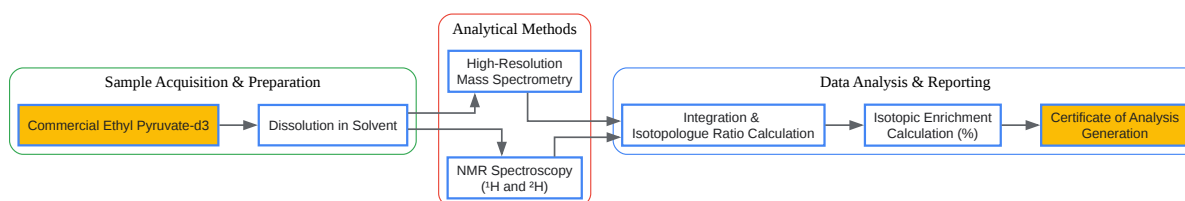
Methodology:

- **Sample Preparation:** The **Ethyl pyruvate-d3** sample is dissolved in a suitable solvent (e.g., acetonitrile, methanol) and introduced into the mass spectrometer, typically via liquid chromatography (LC) or direct infusion.

- **Ionization:** The molecules are ionized using a soft ionization technique, such as Electrospray Ionization (ESI), to minimize fragmentation and keep the molecular ions intact.
- **Mass Analysis:** The ionized molecules are guided into a high-resolution mass analyzer (e.g., Orbitrap, Time-of-Flight (TOF)).
- **Data Acquisition:** The mass spectrometer is operated in full scan mode to detect the molecular ions of Ethyl pyruvate and its isotopologues. For **Ethyl pyruvate-d3** ($C_5H_5D_3O_3$), the expected monoisotopic mass of the protonated molecule $[M+H]^+$ is approximately 120.07. The unlabeled counterpart ($C_5H_8O_3$) would have a protonated mass of approximately 117.05.
- **Data Analysis:**
 - The relative intensities of the ion signals corresponding to the fully deuterated (d3), partially deuterated (d2, d1), and unlabeled (d0) species are measured.
 - The isotopic enrichment is calculated by determining the percentage of the d3 isotopologue relative to the sum of all isotopologues.

Analytical Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control and determination of isotopic enrichment of commercially available **Ethyl pyruvate-d3**.



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References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 丙酮酸乙酯-3-¹³C 99 atom % ¹³C | Sigma-Aldrich [sigmaaldrich.com]
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